

# The Enigmatic Structure of Gnetifolin M: A Technical Overview

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## Compound of Interest

Compound Name: *Gnetifolin M*

Cat. No.: *B3037136*

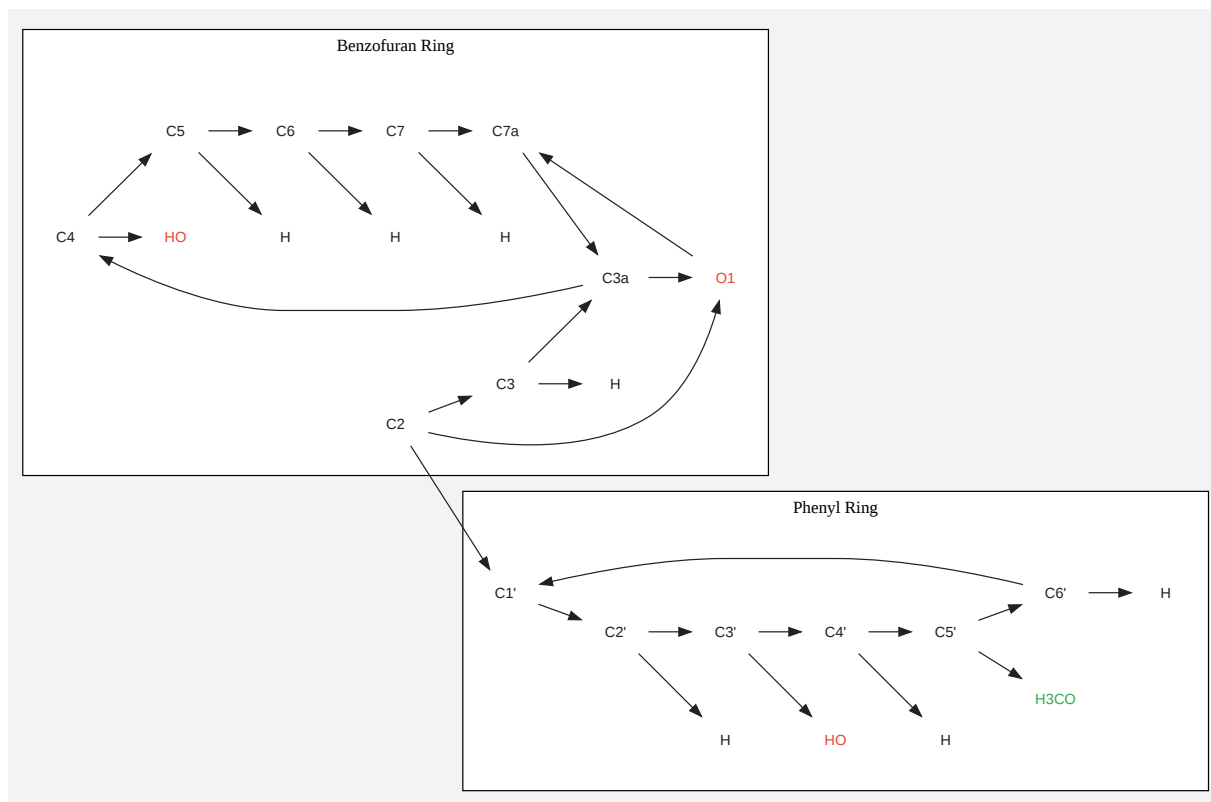
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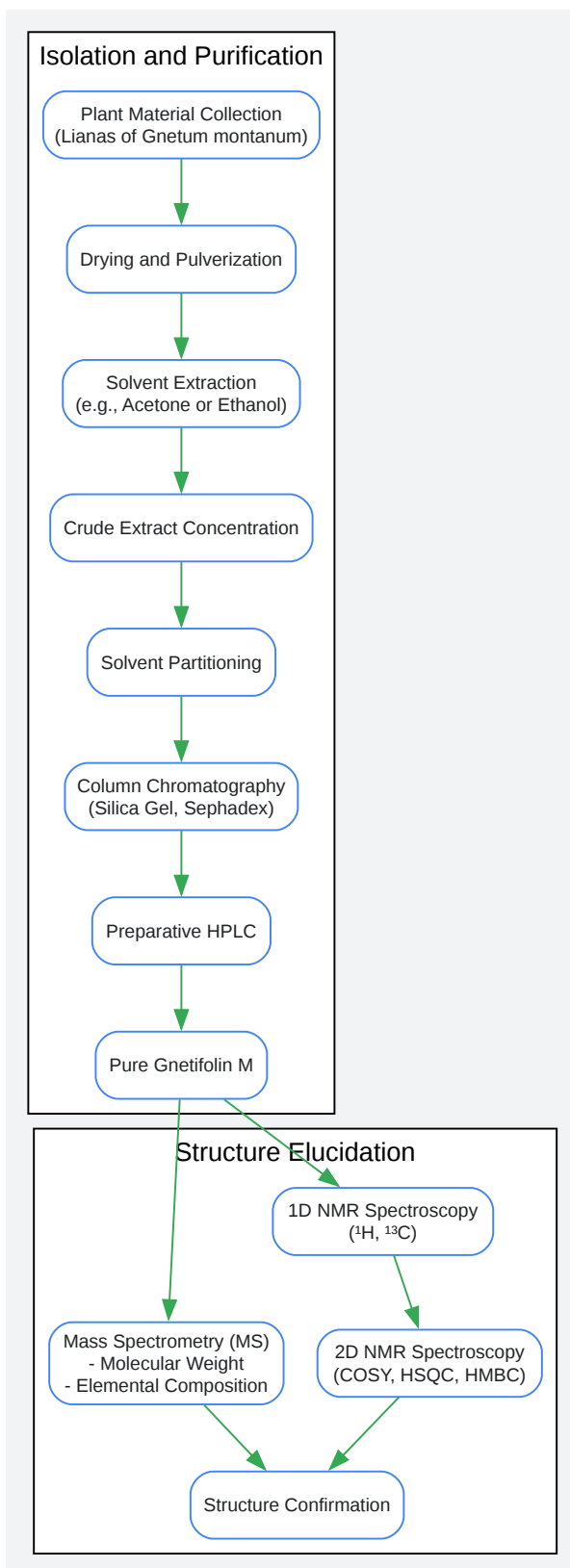
For Researchers, Scientists, and Drug Development Professionals

**Gnetifolin M**, a naturally occurring stilbenoid, has been identified as a constituent of the lianas of *Gnetum montanum*. Its chemical structure has been determined to be 2-(5'-methoxy-3'-hydroxyphenyl)-4-hydroxybenzofuran. This guide provides a comprehensive overview of the available technical information regarding the structure elucidation of this compound, including its chemical identity, general experimental protocols for its isolation, and the analytical methods employed for its characterization. While the definitive structure has been reported, detailed quantitative spectroscopic data from the primary literature remains largely inaccessible in publicly available databases.

## Chemical Structure and Properties

The fundamental structure of **Gnetifolin M** is a benzofuran derivative linked to a substituted phenyl ring.





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